

Personal protective equipment for handling Decanedioic acid-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Decanedioic acid-d4

Cat. No.: B1474412

[Get Quote](#)

Essential Safety and Handling Guide for Decanedioic Acid-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **Decanedioic acid-d4**, including personal protective equipment (PPE), operational plans, and disposal procedures.

Physicochemical and Hazard Information

Decanedioic acid-d4 is a solid, white to off-white substance with a mild fatty odor.^[1] While it is a valuable compound in various research applications, it is crucial to be aware of its potential hazards to ensure safe handling. The primary hazards associated with **Decanedioic acid-d4** are skin and serious eye irritation.^[1]

Table 1: Physical and Chemical Properties of **Decanedioic acid-d4**^[1]

Property	Value
Physical State	Solid
Color	White to off-white
Odor	Mild fatty odor
Melting Point	131 - 134 °C (268 - 273 °F)
Boiling Point	295 °C (563 °F) at 133 hPa (100 mmHg)
Flash Point	220 °C (428 °F)
Water Solubility	1 g/L
Molecular Weight	206.29 g/mol

Table 2: Hazard Identification and Precautionary Statements[1]

Hazard	GHS Classification	Precautionary Statements
Skin Irritation	Causes skin irritation.	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
P302 + P352: IF ON SKIN: Wash with plenty of soap and water.		
Eye Irritation	Causes serious eye irritation.	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P317: Get medical help.		
Inhalation	May cause respiratory tract irritation.	Use in a well-ventilated area or with local exhaust ventilation.
Ingestion	May be harmful if swallowed.	Do not eat, drink, or smoke when using this product.

Personal Protective Equipment (PPE)

To mitigate the risks associated with handling **Decanedioic acid-d4**, the use of appropriate personal protective equipment is mandatory.

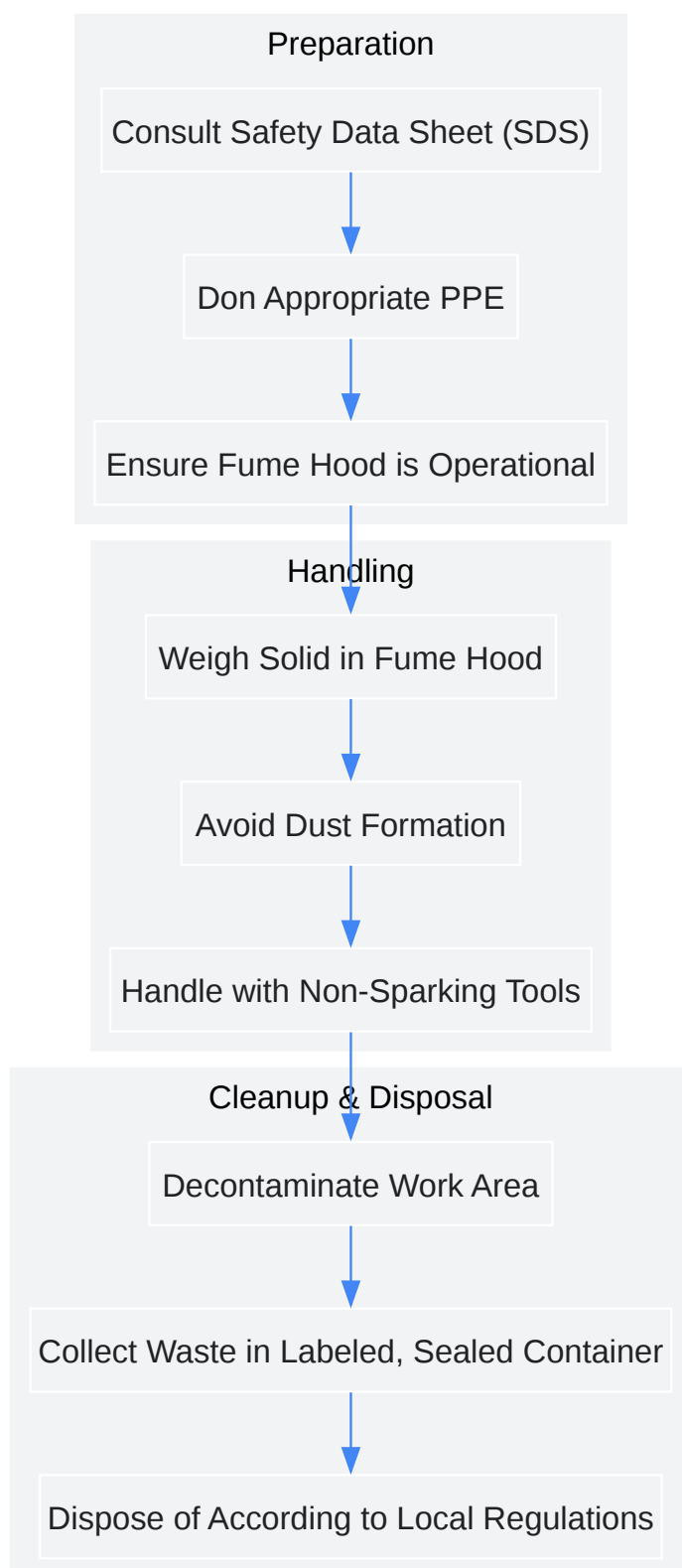
Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or face shield.	Conforming to NIOSH (US) or EN 166 (EU) standards.
Hands	Chemical-resistant gloves.	Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices. Wash and dry hands.
Skin/Body	Impervious clothing, lab coat.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.
Respiratory	NIOSH-approved respirator.	Required when dusts are generated. Use mechanical exhaust or a laboratory fume hood to avoid exposure.

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is essential for laboratory safety.

Experimental Workflow for Handling **Decanedioic Acid-d4**

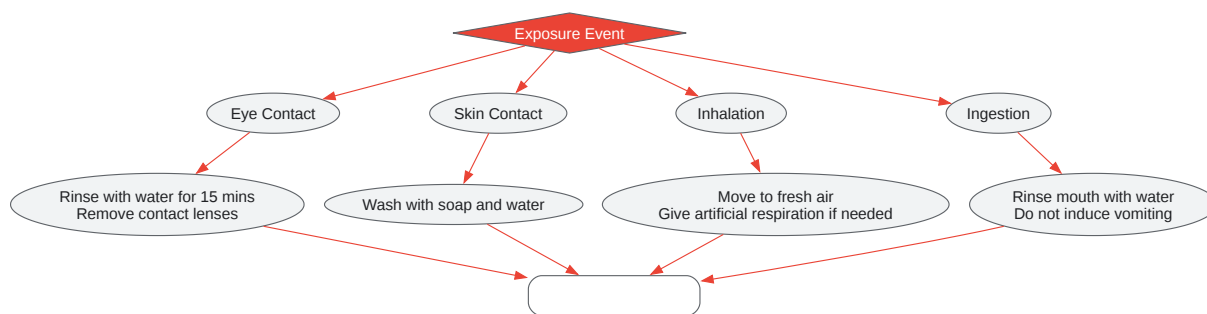


[Click to download full resolution via product page](#)

Caption: A step-by-step workflow for the safe handling of **Decanedioic acid-d4**.

First Aid Procedures

In the event of exposure, immediate and appropriate first aid is critical.



[Click to download full resolution via product page](#)

Caption: Immediate first aid response to **Decanedioic acid-d4** exposure.

Spill and Disposal Procedures

Accidental spills should be handled promptly and safely.

- Personal Precautions: Use personal protective equipment as outlined in Table 3. Avoid breathing dust and ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Carefully pick up and arrange disposal without creating dust. Keep in suitable, closed containers for disposal.

Disposal

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste.

Storage and Incompatibility

Proper storage is crucial to maintain the stability and integrity of **Decanedioic acid-d4**.

- **Storage Conditions:** Store at room temperature in a dry and well-ventilated place. Keep containers tightly closed and protect from moisture.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents. The product is stable under recommended storage conditions.

By adhering to these safety protocols and operational plans, researchers can confidently and safely handle **Decanedioic acid-d4** in their laboratory work. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information before handling any chemical.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdnisotopes.com [cdnisotopes.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Decanedioic acid-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1474412#personal-protective-equipment-for-handling-decanedioic-acid-d4>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com